

Hexane-d14 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Hexane-d14

Cat. No.: B166359

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Hexane-d14: A Technical Safety and Handling Guide

Hexane-d14, a deuterated form of n-hexane, is a crucial solvent in nuclear magnetic resonance (NMR) spectroscopy and various chemical research applications.^{[1][2]} Its unique isotopic composition, where fourteen hydrogen atoms are replaced by deuterium, allows it to be used as a non-interfering medium in NMR studies.^[1] While it shares many properties with its non-deuterated counterpart, n-hexane, it is imperative for researchers and laboratory professionals to be fully aware of its specific hazards and handling requirements. This guide provides an in-depth overview of the material safety data for **Hexane-d14**, focusing on its physical, chemical, and toxicological properties, as well as safe handling procedures.

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **Hexane-d14**. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C_6D_{14} or $CD_3(CD_2)_4CD_3$	[1][3]
Molecular Weight	100.26 g/mol	[4]
CAS Number	21666-38-6	[1][3][5]
Appearance	Colorless, clear liquid	[2][5][6][7]
Odor	Petroleum-like / Paraffinic	[5][6]
Density	0.767 g/mL at 25 °C	[2]
Specific Gravity	0.6603 at 20 °C (water=1)	[6]
Melting Point	-95 °C / -139 °F	[5]
Boiling Point	69 °C	[7]
Refractive Index	n _{20/D} 1.3718	[2]
Solubility	Insoluble in water; mixes with most organic solvents.	[2][6][7]

Table 2: Flammability and Explosive Properties

Property	Value	Source
Flash Point	-22 °C / -7.6 °F	[5]
-12 °C / 10.4 °F (closed cup)	[8]	
Autoignition Temperature	240 °C / 464 °F	[5]
437 °F	[6]	
Lower Explosive Limit (LEL)	1.1 - 1.2% (V)	[3][5][6]
Upper Explosive Limit (UEL)	7.5 - 7.7% (V)	[3][5][6]
Vapor Pressure	132 mmHg at 20 °C	[5]
99.983 mmHg	[6]	
Vapor Density	2.97 - 3.0 (air=1)	[5][6][7]

Toxicological Information and Exposure Limits

Hexane-d14 is considered a hazardous substance.[6] Chronic exposure or inhalation can lead to significant health effects, including damage to the nervous system.[5][6] The toxicological data for its non-deuterated form, n-hexane, is often used as a reference.

Experimental Protocols

The safety data sheets reviewed for **Hexane-d14** summarize the results of toxicological studies but do not provide detailed experimental methodologies for these tests. The data presented below is extracted from these summaries. For complete experimental protocols, researchers should consult the original toxicological studies cited in comprehensive databases like the Registry of Toxic Effects of Chemical Substances (RTECS).[6]

Table 3: Acute Toxicity Data (for n-Hexane)

Type	Route	Species	Value	Source
LD50	Oral	Rat	28,710 mg/kg	[6]
Oral	Rat	25,000 mg/kg	[3]	
LC50	Inhalation	Rat	48,000 ppm / 4h	[3][6]
TCLo	Inhalation	Human	190 ppm / 8W	[6]
Eye Irritation	Eye	Rabbit	10 mg (Mild)	[6]

Table 4: Occupational Exposure Limits

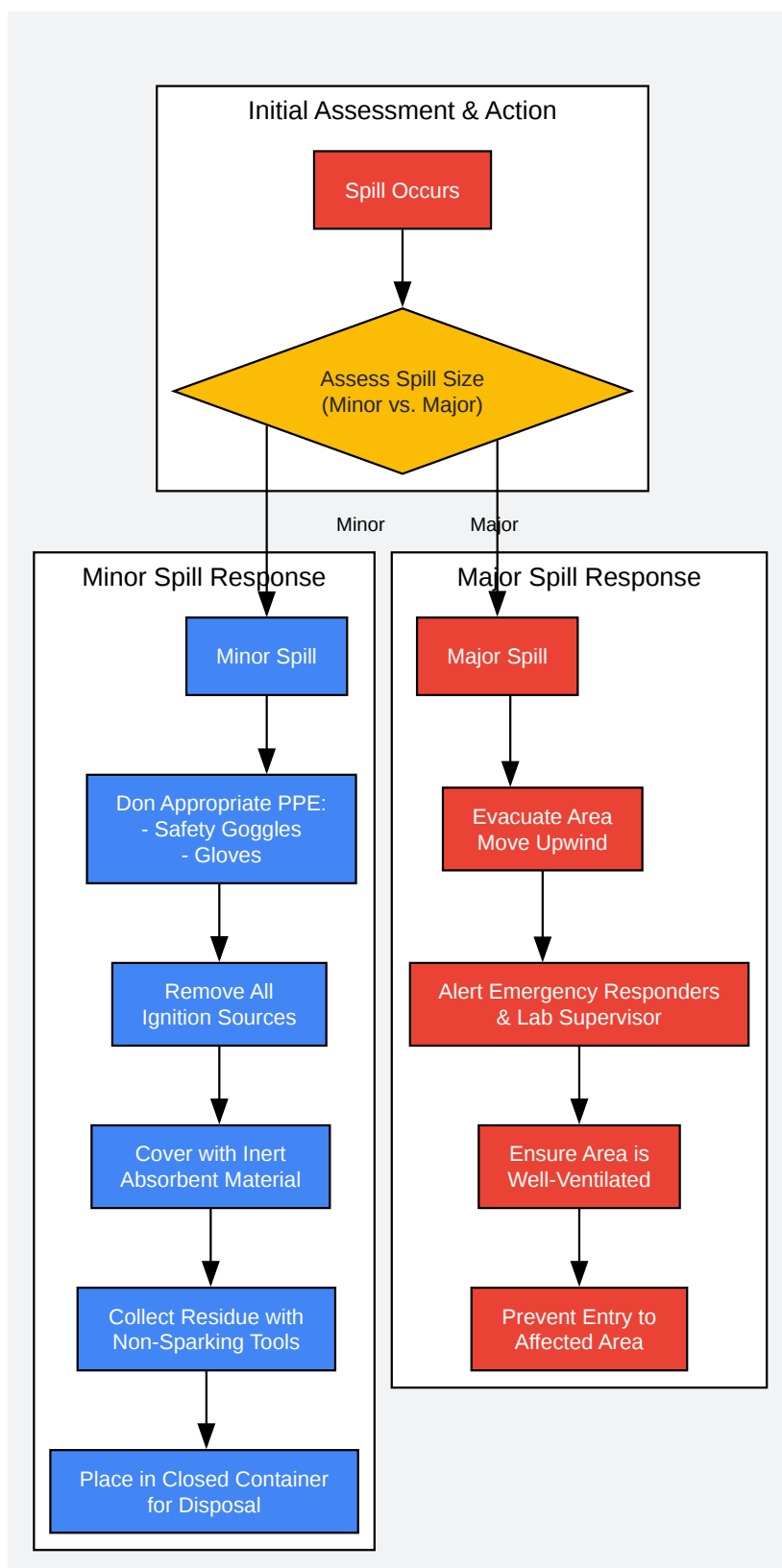
Organization	Limit Type	Value	Notes
ACGIH (USA)	TWA	50 ppm	Central Nervous System impairment, Eye irritation, Peripheral neuropathy.
OSHA (USA)	PEL (TWA)	50 ppm	

Hazard Identification and Safety Procedures

Hexane-d14 is classified as a highly flammable liquid and vapor, a skin irritant, and may be fatal if swallowed and enters the airways.[3][4][8][9] It is also suspected of damaging fertility and may cause damage to organs through prolonged or repeated exposure.[4][8][9]

Emergency Response for Spills

A critical aspect of laboratory safety is a clear and effective emergency response plan. The following workflow outlines the necessary steps to take in the event of a **Hexane-d14** spill.



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Caption: Emergency response workflow for a **Hexane-d14** spill.

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage are critical to minimize the risks associated with **Hexane-d14**.

- Handling: Always work in a well-ventilated area, preferably under a chemical fume hood.[3]
[9] Use non-sparking tools and take precautionary measures against static discharge.[3][5][9]
Avoid contact with skin and eyes and do not breathe vapors.[3][9]
- Storage: Store in a tightly closed, original container in a cool, dry, and well-ventilated place.
[3][9] The storage area should be a designated flame-proof area, away from heat, sparks, open flames, and incompatible materials like oxidizing agents.[2][3][6]
- Personal Protective Equipment (PPE): The minimum required PPE includes safety glasses with side-shields or goggles, chemical-resistant gloves, and a lab coat.[3] In case of inadequate ventilation, respiratory protection is necessary.[3]

First-Aid Measures

In case of exposure, immediate action is required:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[5][9]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.[3][5]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.[3][5]
- Ingestion: Do NOT induce vomiting.[8][9] Immediately call a poison center or doctor. If swallowed, the substance may be fatal as it can enter the airways.[3][4][8][9]

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